

Environmental impact assessment of Dalapon in comparison to modern herbicides

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Compound of Interest

Compound Name: **Dalapon**
Cat. No.: **B104946**

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A Comparative Environmental Impact Assessment: Dalapon vs. Modern Herbicides

The landscape of weed management has evolved significantly since the mid-20th century, with a shift from older herbicides like **Dalapon** to modern, broad-spectrum compounds such as glyphosate and glufosinate. This guide provides a detailed comparison of the environmental impact of **Dalapon** with these contemporary alternatives, offering researchers, scientists, and drug development professionals a comprehensive overview supported by experimental data and methodologies.

Executive Summary

Dalapon, an organochlorine herbicide, was widely used for controlling grasses in various crops and non-crop areas.^[1] While it is no longer registered for use in many countries, including the United States, understanding its environmental profile provides a valuable baseline for evaluating modern herbicides. Glyphosate and glufosinate are the active ingredients in many widely used broad-spectrum herbicides.^{[2][3]} This comparison focuses on key environmental parameters: persistence in soil and water, toxicity to non-target organisms, and the potential for bioaccumulation.

Data Presentation: Quantitative Comparison of Herbicide Properties

The following tables summarize the key environmental fate and ecotoxicity data for **Dalapon**, Glyphosate, and Glufosinate.

Table 1: Soil Persistence and Mobility

Herbicide	Soil Half-Life (DT50)	Soil Adsorption Coefficient (Koc)	Leaching Potential
Dalapon	2 to 8 weeks; up to 6 months in some soils. [1]	1-2 (very high mobility).[4]	High, but mitigated by rapid degradation.[1] [5]
Glyphosate	7 to 60 days.[6]	Strong adsorption to soil particles.[7]	Limited, due to strong adsorption.[2]
Glufosinate	Non-persistent in soil.	Low risk of leaching. [3]	Low.[3]

Table 2: Aquatic Fate

Herbicide	Aquatic Half-Life	Primary Degradation Mechanisms
Dalapon	Several months (by hydrolysis) without microbes.[1]	Microbial degradation, hydrolysis, photolysis.[1]
Glyphosate	7 to 14 days.[8]	Microbial degradation.[6]
Glufosinate	Can be persistent in aquatic systems.[3]	Microbial degradation.

Table 3: Ecotoxicity to Non-Target Organisms

Herbicide	Birds (Acute LD50)	Fish (96-hr LC50)	Aquatic Invertebrates (48-hr EC50)	Honeybees (Acute Contact LD50)
Dalapon	Practically non-toxic.	105 mg/L (Bluegill).[1]	1 mg/L (Brown shrimp).[1]	Moderately toxic.[9]
Glyphosate	Slightly toxic (LD50 > 2000 mg/kg).[7]	>10 to >1000 mg/L (practically non-toxic to slightly toxic).[7]	Slightly toxic to moderately toxic.[8]	Practically non-toxic.
Glufosinate	Low to moderate toxicity.[3]	>46,450 ppb (practically non-toxic).[10]	>5,150 ppb (practically non-toxic).[10]	Practically non-toxic.[3][10]

Table 4: Mammalian Toxicity and Bioaccumulation

Herbicide	Acute Oral LD50 (Rat)	Bioaccumulation Potential
Dalapon	7570 - 9330 mg/kg.[1]	Does not build up in animal tissues.[1]
Glyphosate	Low toxicity.[11]	Minimal tissue retention.[8]
Glufosinate	Moderately toxic.[3]	Low.

Experimental Protocols

The data presented in this guide are derived from standardized experimental protocols. Below are detailed methodologies for key experiments cited in the environmental assessment of herbicides.

Soil Persistence Study (Laboratory Incubation)

This protocol is a standard method for determining the rate of herbicide degradation in soil under controlled laboratory conditions.

- Soil Collection and Preparation:

- Collect soil from a representative field site, typically from the top 15 cm.
- Sieve the soil to remove large debris and homogenize it.
- Adjust the soil moisture to a predetermined level, often 50-60% of its water-holding capacity.

- Herbicide Application:
 - Treat a known mass of the prepared soil with the herbicide at a concentration relevant to its field application rate.
 - Thoroughly mix the herbicide into the soil to ensure uniform distribution.
 - Prepare untreated control samples.
- Incubation:
 - Place the treated and control soil samples in incubation chambers.
 - Maintain a constant temperature and humidity throughout the experiment.
 - Ensure adequate aeration.
- Sampling and Analysis:
 - Collect soil subsamples at predetermined time intervals (e.g., 0, 1, 3, 7, 14, 28, 56, and 90 days).
 - Extract the herbicide from the soil samples using an appropriate solvent.
 - Analyze the extracts using analytical techniques such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS) to determine the herbicide concentration.[\[12\]](#)
- Data Analysis:
 - Plot the herbicide concentration over time.

- Calculate the dissipation time 50% (DT50), or half-life, of the herbicide in the soil.

Aquatic Toxicity Test (Fish 96-hour LC50)

This protocol is a standard acute toxicity test to determine the concentration of a substance that is lethal to 50% of a test fish population over a 96-hour period.

- Test Organism Acclimation:

- Acclimate a batch of a standard test fish species (e.g., Rainbow Trout or Bluegill Sunfish) to laboratory conditions for at least two weeks.
- Ensure the water quality (temperature, pH, dissolved oxygen) is stable and appropriate for the species.

- Test Solutions:

- Prepare a series of test solutions with varying concentrations of the herbicide in water.
- Include a control group with no herbicide.

- Exposure:

- Randomly assign groups of fish to the different test concentrations and the control.
- Place the fish in the test chambers and maintain the exposure for 96 hours.
- Monitor and record water quality parameters regularly.

- Observation and Data Collection:

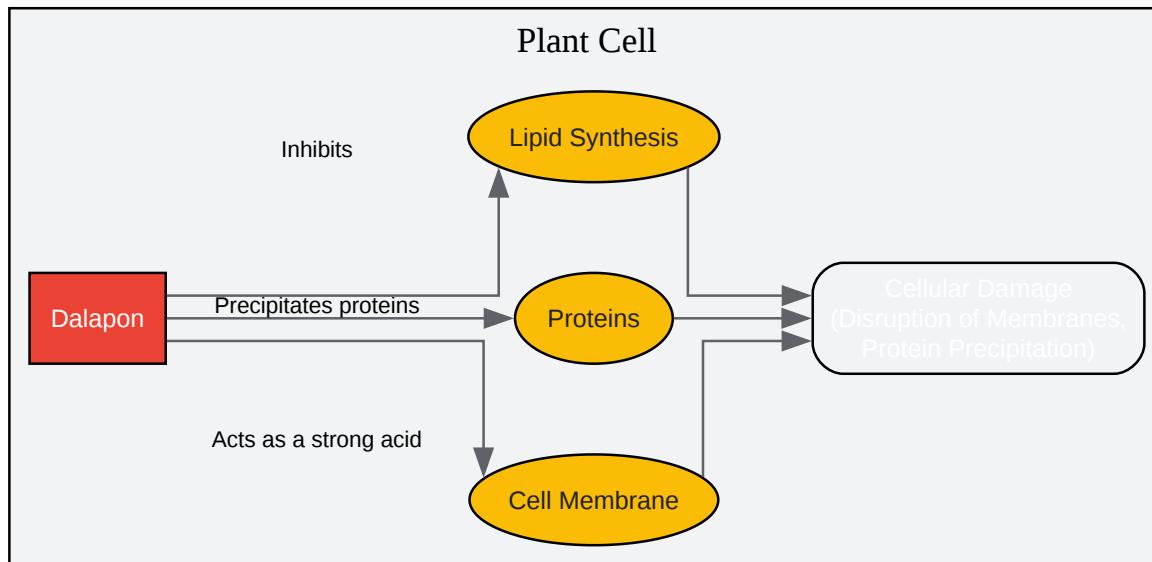
- Observe the fish for mortality and any signs of toxicity at regular intervals (e.g., 24, 48, 72, and 96 hours).
- Record the number of dead fish in each concentration group at each observation time.

- Data Analysis:

- Use statistical methods (e.g., probit analysis) to calculate the LC50 value and its 95% confidence limits.

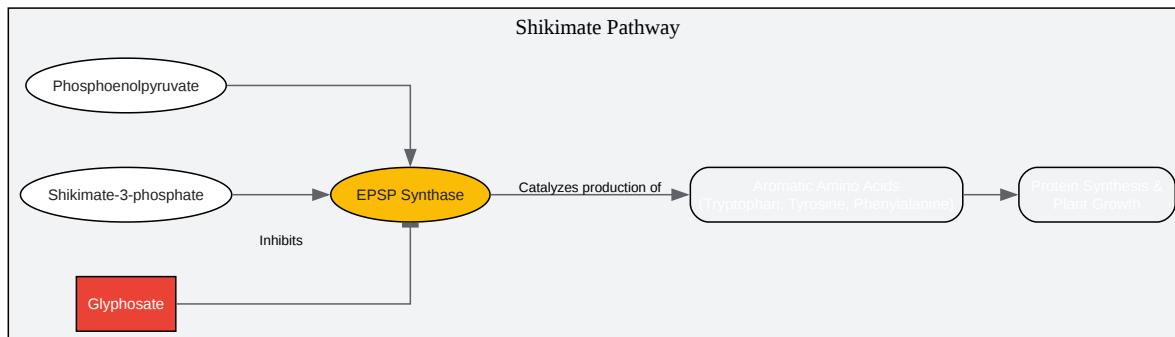
Signaling Pathways and Mechanisms of Action

The following diagrams illustrate the mechanisms of action of **Dalapon**, Glyphosate, and Glufosinate at a cellular level.



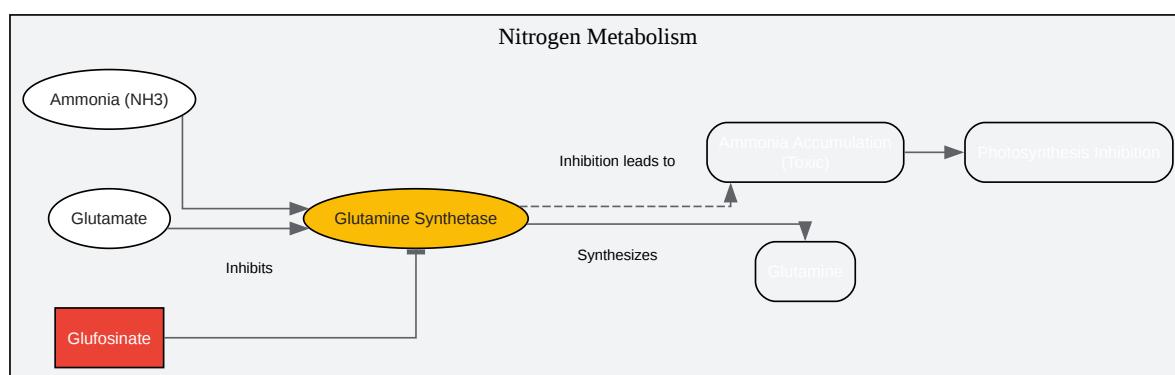
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Caption: Mechanism of action of **Dalapon**.



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Caption: Mechanism of action of Glyphosate.

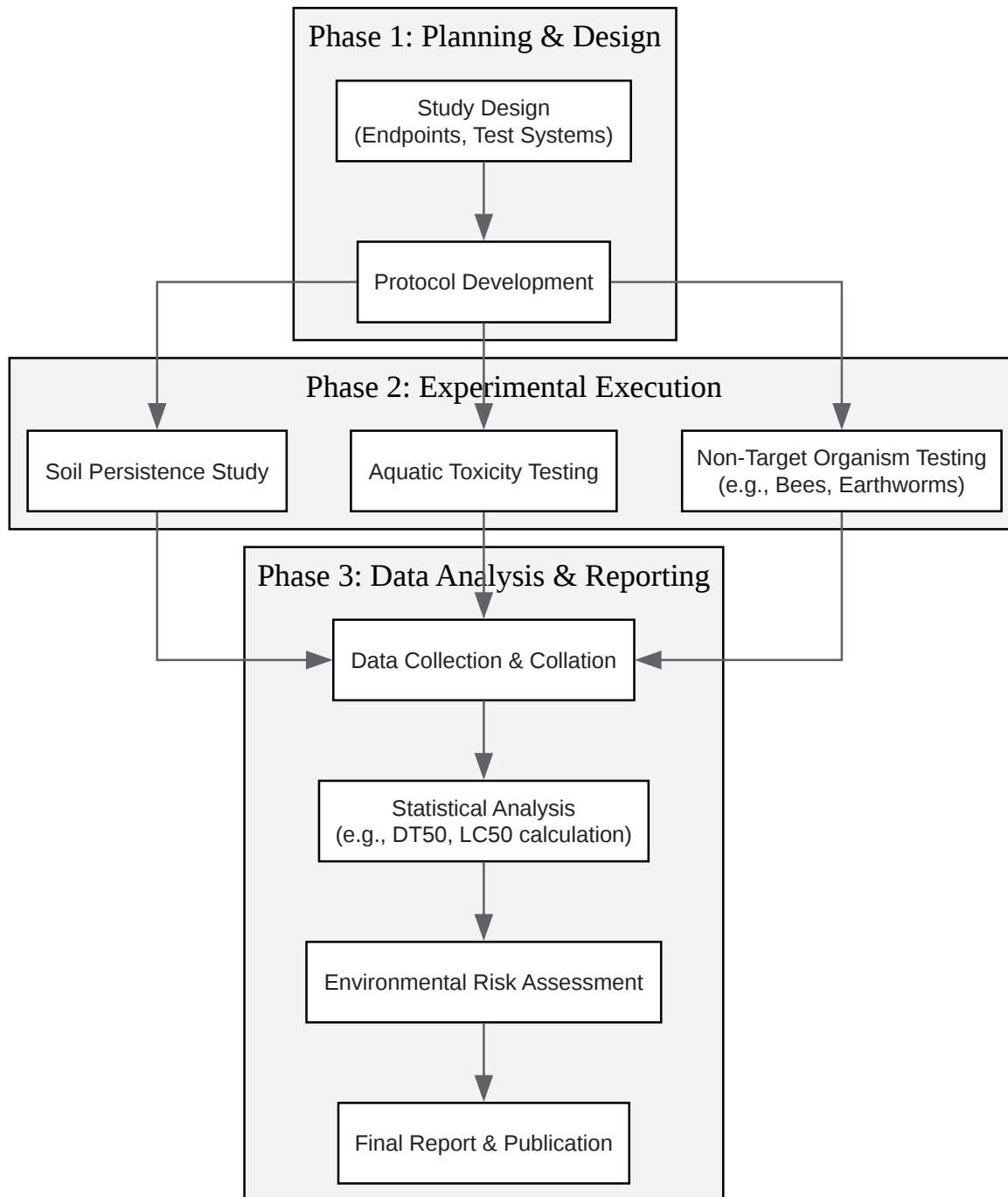


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Caption: Mechanism of action of Glufosinate.

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for assessing the environmental impact of a herbicide.



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Caption: Herbicide environmental impact assessment workflow.

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